

A Comparative Study of Dimethyl Adipate and Other Adipate Esters as Plasticizers

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Compound of Interest

Compound Name: *Dimethyladipate*

Cat. No.: *B125988*

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A Detailed Analysis for Researchers, Scientists, and Drug Development Professionals

In the realm of polymer science and formulation, the selection of an appropriate plasticizer is paramount to achieving desired material properties. Adipate esters, known for their efficacy as primary or secondary plasticizers, offer a favorable alternative to traditional phthalates, particularly in applications demanding high flexibility at low temperatures and a better toxicological profile. This guide provides an in-depth comparative analysis of **Dimethyladipate** (DMA) against other common adipate esters: Diethyladipate (DEA), Dibutyladipate (DBA), and Dioctyladipate (DOA). The focus is on their performance in Polyvinyl Chloride (PVC), a widely used polymer in medical devices, packaging, and various industrial applications.

Executive Summary

This comparative study reveals a clear trend related to the alkyl chain length of the adipate esters. Shorter-chain adipates like **Dimethyladipate** (DMA) and Diethyladipate (DEA) generally exhibit higher plasticizing efficiency, as indicated by a more significant reduction in the glass transition temperature (T_g) of the polymer matrix. However, this increased efficiency comes at the cost of higher volatility and a greater tendency to migrate from the polymer.

Conversely, longer-chain adipates such as Dibutyladipate (DBA) and Dioctyladipate (DOA) demonstrate superior permanence due to their lower volatility and reduced migration rates.^[1] This makes them more suitable for applications where long-term stability and minimal leaching are critical. While DOA is a well-established and efficient plasticizer, particularly for low-

temperature applications, the choice between these adipate esters will ultimately depend on the specific performance requirements of the end product.[2][3]

Comparison of Physical and Chemical Properties

The fundamental properties of these adipate esters, largely governed by their molecular weight and alkyl chain length, are summarized below. An increase in the alkyl chain length corresponds to a higher molecular weight, boiling point, and viscosity, while the density generally decreases.

Property	Dimethyladipate (DMA)	Diethyladipate (DEA)	Dibutyladipate (DBA)	Dioctyladipate (DOA)
CAS Number	627-93-0	141-28-6	105-99-7	103-23-1
Molecular Formula	C8H14O4	C10H18O4	C14H26O4	C22H42O4
Molecular Weight (g/mol)	174.19	202.25	258.36	370.57
Boiling Point (°C)	227	251	305	417
Melting Point (°C)	10.3	-19.8	-32	-65 (Pour Point)
Density (g/cm ³ at 20°C)	1.06	1.009	0.962	0.926
Refractive Index (nD20)	~1.428	~1.427	~1.436	~1.447

Performance Comparison in PVC

The performance of a plasticizer is a multifaceted assessment of its ability to impart flexibility, its permanence within the polymer matrix, and its influence on the thermal stability of the final product. The following tables provide a comparative overview of DMA and other adipate esters based on key performance indicators.

Table 1: Plasticizing Efficiency

Plasticizing efficiency is a measure of a plasticizer's ability to soften a polymer, which is often quantified by the reduction in the glass transition temperature (Tg) and the resulting mechanical properties. Shorter-chain adipates tend to be more efficient at lowering the Tg.

Performance Metric	Dimethyladipate (DMA)	Diethyladipate (DEA)	Dibutyladipate (DBA)	Dioctyladipate (DOA)
Glass Transition Temperature (Tg) Reduction	High	High	Moderate	Moderate
Hardness (Shore A)	Lower	Lower	Moderate	Moderate
Tensile Strength (MPa)	Lower	Lower	Higher	Higher
Elongation at Break (%)	Higher	Higher	Lower	Lower

Note: Specific quantitative values are highly dependent on the formulation, including the concentration of the plasticizer and the presence of other additives.

Table 2: Permanence Properties

The permanence of a plasticizer is critical for the long-term performance and safety of a plastic product. It is primarily assessed by its resistance to migration and volatilization. Longer alkyl chains in adipate esters generally lead to improved permanence.

Performance Metric	Dimethyladipate (DMA)	Diethyladipate (DEA)	Dibutyladipate (DBA)	Dioctyladipate (DOA)
Migration Loss (%)	Higher	High	Moderate	Low
Volatile Loss (%)	Higher	High	Moderate	Low

Note: Migration and volatile loss are influenced by factors such as temperature, contact medium, and time.

Table 3: Thermal Stability

The thermal stability of the plasticized polymer is crucial, especially during processing at elevated temperatures. Longer-chain adipates tend to impart better thermal stability to the PVC compound.

Performance Metric	Dimethyladipate (DMA)	Diethyladipate (DEA)	Dibutyladipate (DBA)	Dioctyladipate (DOA)
Decomposition Temperature	Lower	Moderate	Higher	Higher

Experimental Protocols

To ensure the objective comparison of plasticizer performance, standardized testing methodologies are essential. The following are detailed protocols for the key experiments cited in this guide.

Evaluation of Mechanical Properties

Objective: To determine the effect of the plasticizer on the tensile strength, elongation at break, and hardness of the PVC compound.

Methodology:

- Sample Preparation:
 - PVC resin is dry-blended with the respective adipate ester plasticizer at a specified concentration (e.g., 40 parts per hundred of resin - phr), along with a thermal stabilizer and other necessary additives.
 - The blend is then processed on a two-roll mill at a temperature suitable for PVC compounding (e.g., 160-170°C) to form a homogenous sheet.

- The milled sheets are compression molded into standardized test specimens (e.g., dumbbell-shaped for tensile tests) according to ASTM D638.
- Tensile Testing (ASTM D412):
 - The dumbbell-shaped specimens are conditioned at a standard temperature and humidity ($23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 24 hours.
 - The tensile properties (tensile strength and elongation at break) are measured using a universal testing machine at a constant crosshead speed (e.g., 500 mm/min).
- Hardness Testing (ASTM D2240):
 - The hardness of the molded PVC sheets is measured using a Shore A durometer.
 - The indenter is pressed into the specimen, and the hardness reading is taken after a specified time (e.g., 15 seconds).

Evaluation of Plasticizer Permanence

Objective: To quantify the migration and volatile loss of the adipate esters from the PVC matrix.

Methodology:

- Migration Test (ISO 177):
 - A circular disc of the plasticized PVC is placed between two discs of a standard absorbent material (e.g., activated carbon or a specified polymer).
 - The assembly is subjected to a constant pressure and elevated temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
 - The weight loss of the PVC disc and the weight gain of the absorbent discs are measured to determine the amount of migrated plasticizer.
- Volatile Loss Test (ASTM D1203):

- A pre-weighed specimen of the plasticized PVC is placed in a container with activated carbon.
- The container is then placed in an oven at an elevated temperature (e.g., 70°C) for a specified duration (e.g., 24 hours).
- The specimen is removed, cooled, and reweighed to determine the percentage of volatile loss.

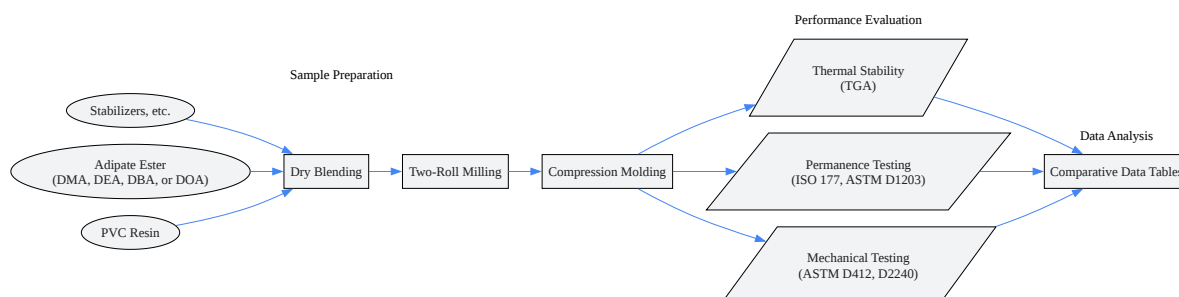
Evaluation of Thermal Stability

Objective: To assess the effect of the adipate ester on the thermal degradation of the PVC compound.

Methodology:

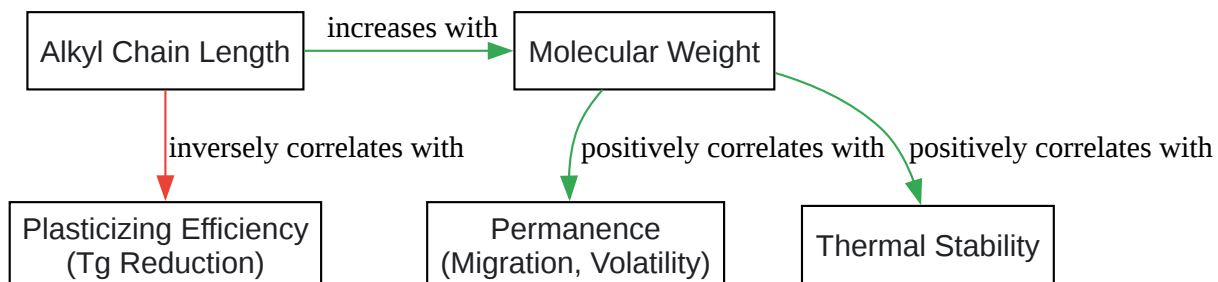
- Thermogravimetric Analysis (TGA):
 - A small sample of the plasticized PVC is placed in the TGA instrument.
 - The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).
 - The weight loss of the sample as a function of temperature is recorded. The onset temperature of degradation is used as a measure of thermal stability.

Visualizations



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Experimental workflow for the comparative evaluation of adipate plasticizers in PVC.



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Logical relationship between adipate ester properties and performance.

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